

Essential Safety and Handling Guide for Cyclopentadienylcobalt Dicarbonyl (CpCo(CO)2)

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Compound of Interest

Compound Name: CpCo(CO)2

Cat. No.: B8544727

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling Cyclopentadienylcobalt Dicarbonyl (**CpCo(CO)2**). It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Cyclopentadienylcobalt dicarbonyl, abbreviated as **CpCo(CO)2**, is a dark red, air-sensitive liquid organocobalt compound.^[1] It is soluble in common organic solvents but insoluble in water.^[1] Due to its toxic and flammable nature, stringent safety measures are imperative during its handling and disposal.^{[2][3]}

Property	Value
Molecular Formula	(C5H5)Co(CO)2
Appearance	Dark red to black liquid ^[1]
Boiling Point	139-140 °C ^[2]
Flash Point	26.7 °C (80.1 °F) ^[1]
Density	1.35 g/cm³ ^[1]
Storage Temperature	2-8 °C ^[2]

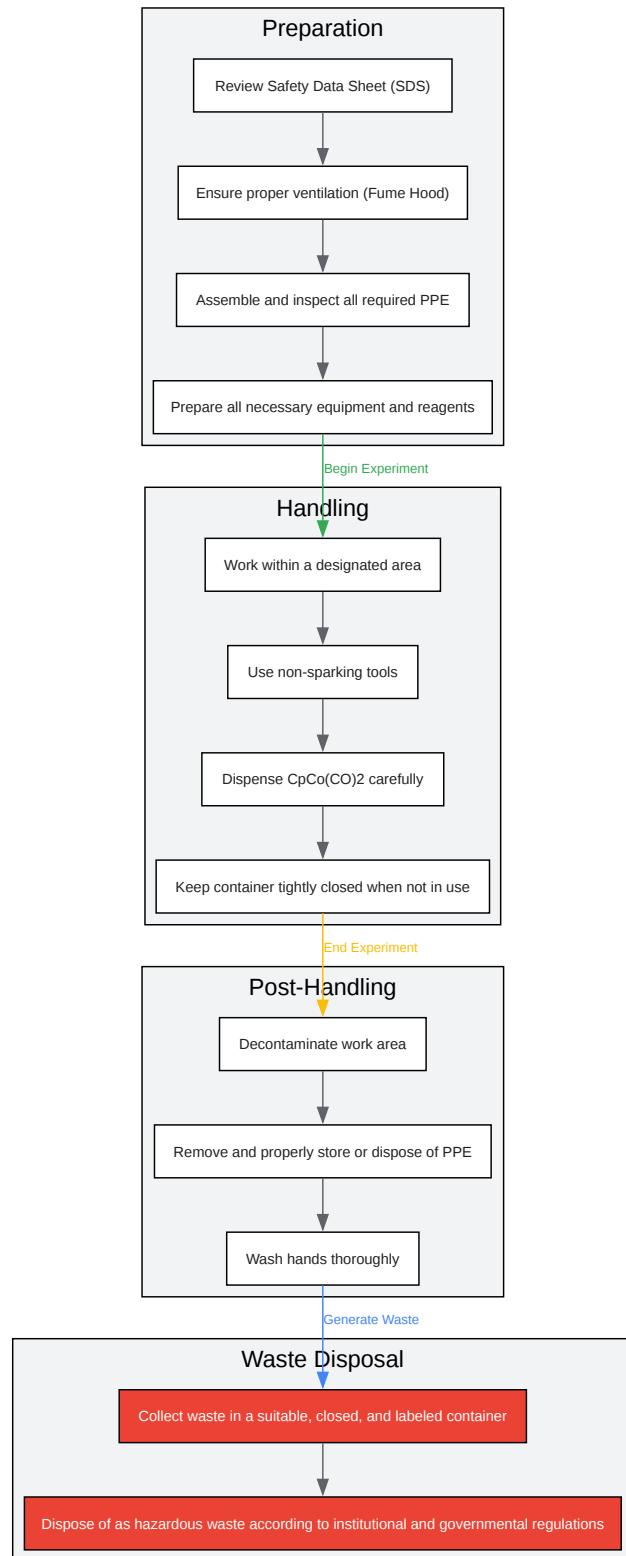
Hazard Identification and Personal Protective Equipment (PPE)

CpCo(CO)2 is classified as a hazardous substance. It is flammable, toxic if swallowed, in contact with skin, or inhaled, and may cause allergic skin or respiratory reactions.[\[3\]](#) Long-term exposure may have adverse health effects. Therefore, adherence to the following PPE guidelines is mandatory.

Hazard	Required Personal Protective Equipment
Inhalation	Use only in a well-ventilated area, preferably in a chemical fume hood. [4] If exposure limits are exceeded, a full-face respirator with appropriate cartridges (e.g., type ABEK) is necessary. [5]
Skin Contact	Wear fire/flame resistant and impervious clothing. [4] Chemical-resistant gloves (e.g., nitrile) must be worn and inspected before each use. [4] [5] [6] Contaminated clothing should be removed immediately and washed before reuse. [2]
Eye Contact	Wear tightly fitting safety goggles with side-shields. [4] A face shield is required when there is a risk of splashing. [5] [6]
Fire Hazard	Keep away from heat, sparks, open flames, and other ignition sources. [4] [7] Use explosion-proof electrical and ventilating equipment. [4] Use non-sparking tools. [4]

Experimental Workflow for Handling **CpCo(CO)2**

The following diagram outlines the standard operating procedure for the safe handling of **CpCo(CO)2** from procurement to disposal.

CpCo(CO)₂ Safe Handling Workflow[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key procedural steps for the safe handling of CpCo(CO)₂.

Detailed Experimental Protocols

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources.[2][4] The recommended storage temperature is 2-8°C.[2]
- Store the container tightly closed to prevent degradation from prolonged exposure to air.[2]

Handling and Use:

- All handling of **CpCo(CO)2** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Ensure that an eyewash station and safety shower are readily accessible.[5]
- Wear the appropriate PPE as detailed in the table above.
- Use non-sparking tools and explosion-proof equipment to prevent ignition.[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[4]
- Avoid inhalation of vapors or mist.[2]
- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke in the handling area.[4]

Accidental Release Measures:

- In case of a spill, immediately evacuate the area and remove all ignition sources.[4]
- Ventilate the area of the spill or leak.
- For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite).[3][5]

- Collect the absorbed material and place it in a suitable, closed container for disposal.[4]
- For large spills, prevent the material from entering sewers or waterways.[5] Contain the spill and follow the same collection procedure as for a small spill.
- Do not use combustible materials, such as saw-dust, for cleanup.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[7]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately call an ophthalmologist.[2]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

Disposal Plan:

- All waste containing **CpCo(CO)2** must be treated as hazardous waste.
- Collect waste in a suitable, closed, and properly labeled container.[4] Do not mix with other waste.
- Dispose of the waste through a licensed waste disposal contractor in accordance with all applicable local, state, and federal regulations.[3][4][5]
- Empty containers may retain product residue and should be handled as hazardous waste.[5]

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